

Eupalinolide H: An Uncharted Territory in Therapeutic Research

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Compound of Interest

Compound Name: Eupalinolide H

Cat. No.: B15595838

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A comprehensive search of scientific literature and databases reveals a significant gap in the current understanding of **Eupalinolide H** as a potential therapeutic agent. To date, no specific preclinical or clinical studies detailing its mechanism of action, biological targets, or efficacy in any disease model have been published. While the broader family of Eupalinolides, sesquiterpene lactones isolated from plants of the Eupatorium genus, has garnered considerable interest for its anti-cancer properties, research has primarily focused on other analogues such as Eupalinolide A, B, J, and O.

This in-depth guide was intended to provide researchers, scientists, and drug development professionals with a technical overview of **Eupalinolide H**. However, the absence of available data on this specific compound prevents a detailed analysis of its therapeutic potential.

The Eupalinolide Family: A Landscape of Anti-Cancer Activity

While information on **Eupalinolide H** is not available, a review of its close chemical relatives provides a strong rationale for investigating its potential. Eupalinolides A, B, J, and O have demonstrated significant anti-cancer effects across a range of cancer cell lines and in vivo models. These compounds exert their therapeutic effects through a variety of mechanisms, including the induction of different forms of programmed cell death and the modulation of key signaling pathways involved in cancer progression.

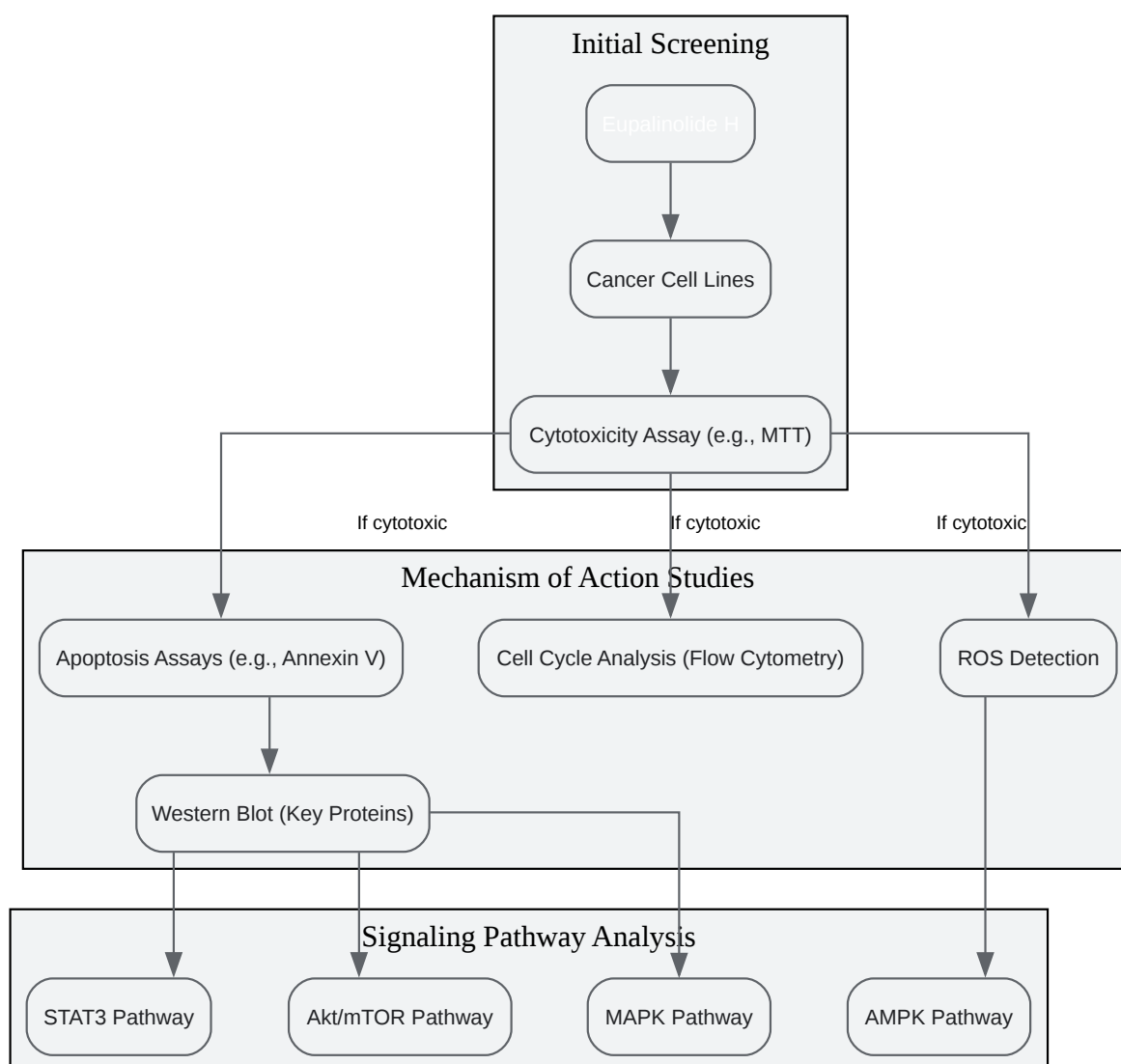
A comparative summary of the known anti-cancer activities of other Eupalinolides is presented below to offer a contextual framework for the potential therapeutic avenues of **Eupalinolide H**, should it be isolated and studied in the future.

Summary of Anti-Cancer Activities of Known Eupalinolides

Eupalinolide Analogue	Cancer Type(s) Studied	Key Mechanisms of Action	Relevant Signaling Pathways
Eupalinolide A	Non-small cell lung cancer, Hepatocellular carcinoma	Induces apoptosis, ferroptosis, and autophagy; Arrests cell cycle at G2/M and G1 phases.[1][2]	AMPK/mTOR/SCD1, ROS/ERK[1][2]
Eupalinolide B	Hepatic carcinoma, Pancreatic cancer	Induces ferroptosis and apoptosis; Elevates reactive oxygen species (ROS); Disrupts copper homeostasis. [3][4]	ROS-ER-JNK, MAPK[3][4]
Eupalinolide J	Triple-negative breast cancer, Prostate cancer, Glioblastoma	Induces apoptosis and cell cycle arrest; Disrupts mitochondrial membrane potential; Promotes STAT3 ubiquitin-dependent degradation.[5][6]	STAT3[5]
Eupalinolide O	Triple-negative breast cancer	Induces apoptosis and cell cycle arrest at G2/M phase; Modulates ROS generation.[7][8][9]	Akt/p38 MAPK[7][8]

Potential Signaling Pathways for Future Investigation of Eupalinolide H

Based on the mechanisms of other Eupalinolides, future research on **Eupalinolide H** could logically begin by investigating its effects on established cancer-related signaling pathways. A hypothetical workflow for such an investigation is outlined below.



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